

An In-depth Technical Guide to 7-mono-O-(β -hydroxyethyl)-rutoside (monoHER)

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Compound of Interest

Compound Name: MonoHER

Cat. No.: B1676731

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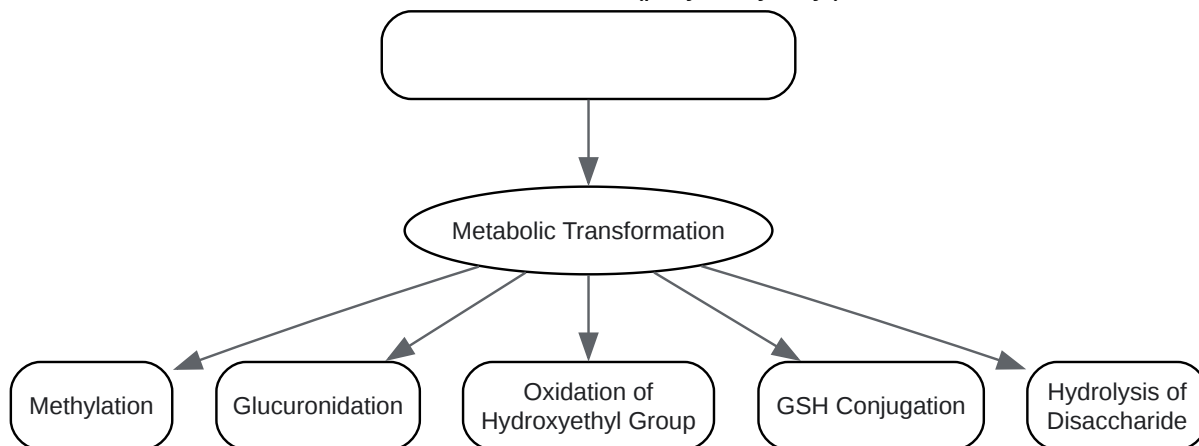
Introduction

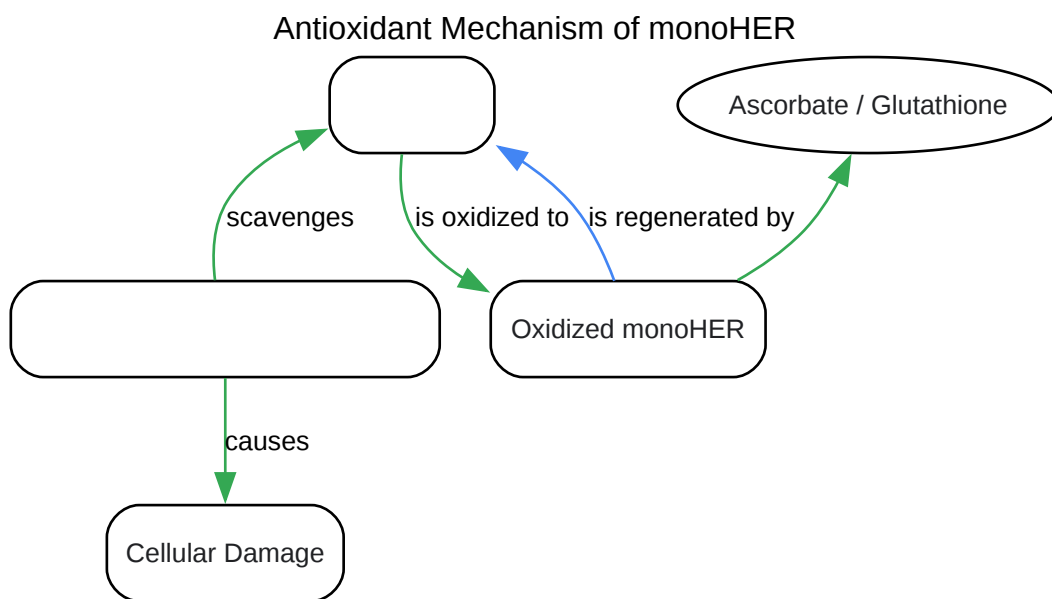
7-mono-O-(β -hydroxyethyl)-rutoside, commonly known as **monoHER**, is a semi-synthetic flavonoid derived from rutin.[1] It has garnered significant interest in the scientific community for its potent antioxidant and cytoprotective properties.[2][3] This technical guide provides a comprehensive overview of **monoHER**, including its chemical properties, synthesis, pharmacokinetics, and mechanisms of action, with a focus on its anticancer and cardioprotective effects.

Chemical Properties and Structure

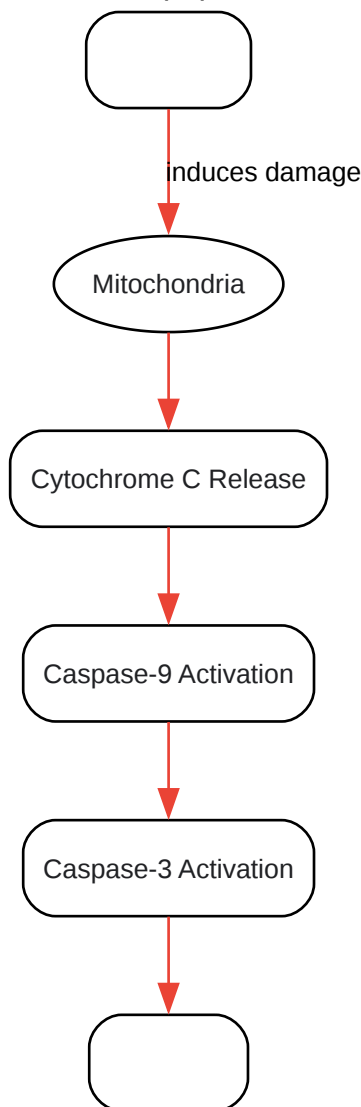
MonoHER is structurally characterized by a β -hydroxyethyl group attached to the 7-position of the rutoside molecule. This modification enhances its bioavailability and pharmacological activity compared to its parent compound, rutin.

Chemical Structure of 7-mono-O-(β -hydroxyethyl)-rutoside (**monoHER**)

Metabolic Fate of 7-mono-O-(β -hydroxyethyl)-rutoside



monoHER-Induced Apoptosis in HepG2 Cells



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References

- 1. Hydroxyethylrutoside - Wikipedia [en.wikipedia.org]

- 2. Bioavailability and pharmacokinetics of the cardioprotecting flavonoid 7-mono-O-(β -hydroxyethyl)-rutoside in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The flavonoid 7-mono-O-(β -hydroxyethyl)-rutoside is able to protect endothelial cells by a direct antioxidant effect - PubMed [pubmed.ncbi.nlm.nih.gov]
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